

"Antibacterial agent 153" sterilization and handling procedures

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Compound of Interest

Compound Name: Antibacterial agent 153

Cat. No.: B12372441

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Application Notes and Protocols: Antibacterial Agent 153

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Introduction

Antibacterial Agent 153 is a novel synthetic small molecule inhibitor targeting bacterial DNA gyrase, an essential enzyme for bacterial DNA replication. Its potent, broad-spectrum activity against a range of Gram-positive and Gram-negative bacteria makes it a valuable tool for infectious disease research and drug discovery. These application notes provide detailed procedures for the proper handling, sterilization, and application of **Antibacterial Agent 153** in a laboratory setting.

Physicochemical and Stability Data

Proper storage and handling are dictated by the agent's physical properties. The following table summarizes key data for **Antibacterial Agent 153**.

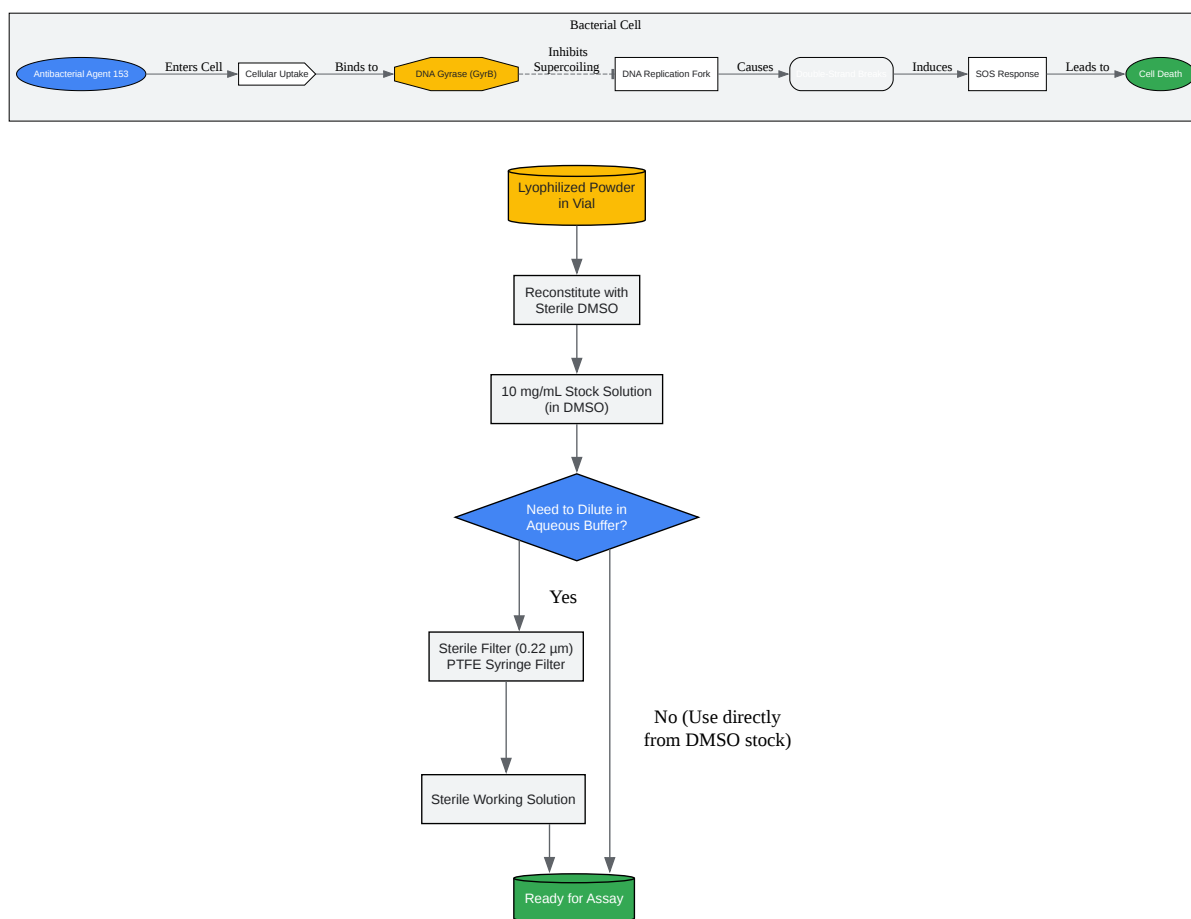
Table 1: Physicochemical Properties of **Antibacterial Agent 153**

Property	Value	Notes
Molecular Formula	C₂₀H₁₇N₅O₃S	
Molecular Weight	423.45 g/mol	
Appearance	Lyophilized pale yellow powder	
Solubility	> 50 mg/mL in DMSO	Stock solutions should be prepared in DMSO.
	< 0.1 mg/mL in Water	Insoluble in aqueous solutions.
Storage (Powder)	-20°C, desiccated, protect from light	Stable for up to 24 months under these conditions.
Storage (Stock Sol.)	-20°C or -80°C	Aliquot to avoid repeated freeze-thaw cycles. Stable for up to 6 months.
Thermal Stability	Decomposes at temperatures >150°C	Do not autoclave. Heat sterilization is not a suitable method. [1] [2]

| pH Stability | Stable at pH 6.0 - 7.5 in solution | Avoid highly acidic or basic conditions. |

Mechanism of Action

Antibacterial Agent 153 functions by selectively binding to the ATPase domain of bacterial DNA gyrase (GyrB subunit). This binding event inhibits the enzyme's supercoiling activity, leading to the accumulation of double-strand DNA breaks during replication. The resulting DNA damage triggers the SOS response and ultimately leads to bacterial cell death.



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References

- 1. bitesizebio.com [bitesizebio.com]
- 2. microbenotes.com [microbenotes.com]
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